

An In-depth Technical Guide on 4,4'-Dinitrocarbanilide-d8

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Compound of Interest

Compound Name: 4,4'-Dinitrocarbanilide-d8

Cat. No.: B565505

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This guide provides comprehensive technical information on **4,4'-Dinitrocarbanilide-d8** (DNC-d8), a deuterated analog of 4,4'-Dinitrocarbanilide (DNC). It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their studies. DNC is the primary marker residue for the anticoccidial drug Nicarbazin, and DNC-d8 is crucial as an internal standard for its quantitative analysis.

Physicochemical Properties

4,4'-Dinitrocarbanilide-d8 is a synthetic, isotopically labeled form of DNC where eight hydrogen atoms on the phenyl rings have been replaced with deuterium. This substitution results in a higher molecular weight compared to the endogenous compound, which allows for its differentiation in mass spectrometry-based analyses.

Table 1: Comparative Physicochemical Data

Property	4,4'-Dinitrocarbanilide-d8	4,4'-Dinitrocarbanilide
Molecular Formula	C ₁₃ H ₂ D ₈ N ₄ O ₅ [1]	C ₁₃ H ₁₀ N ₄ O ₅ [2]
Molecular Weight	310.29 g/mol [1][3][4]	302.24 g/mol [2]
CAS Number	1156508-87-0[1][3]	587-90-6[2]
Appearance	Yellow Solid[1]	Yellow needles[5]
Purity	≥98%[1][3]	Not specified
Synonyms	N,N'-Bis(p-nitrophenyl)urea-d8, DNC-d8[1]	N,N'-Bis(4-nitrophenyl)urea, DNC[2][5]

Experimental Protocol: Quantification of 4,4'-Dinitrocarbanilide in Chicken Tissue using LC-MS/MS

The following protocol is a detailed methodology for the determination and identification of 4,4'-Dinitrocarbanilide (DNC) in chicken tissues by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), utilizing DNC-d8 as an internal standard.[6][7]

1. Preparation of Standard Solutions:

- DNC-d8 Internal Standard Stock Solution (1.0 mg/mL): Dissolve 10 mg of DNC-d8 in a 10 mL volumetric flask with dimethylformamide (DMF) and mix thoroughly.[6][7]
- DNC-d8 Internal Standard Working Solution (1.0 µg/mL): Perform a 1000-fold dilution of the DNC-d8 stock solution with acetonitrile (ACN).[6][7]
- Nicarbazin Stock Standard Solution (1000 µg/mL DNC): Accurately weigh the equivalent of 100.0 mg of DNC from a nicarbazin reference standard and transfer it to a 100 mL volumetric flask. Dissolve with sonication in DMF and dilute to volume.[7][8]
- Nicarbazin Intermediate Standard Solution (10 µg/mL DNC): Perform a 100-fold dilution of the nicarbazin stock solution with ACN.[6][7]

- Nicarbazin Standard Curve Solutions: Prepare a calibration curve by diluting the intermediate standard solution with ACN to achieve concentrations of 25, 50, 125, 500, 1250, and 2500 ng/mL.[\[6\]](#)[\[7\]](#)

2. Sample Extraction:

- Accurately weigh 5.00 ± 0.05 g of ground chicken tissue (muscle, liver, or skin with fat) into a 50 mL polypropylene centrifuge tube.[\[6\]](#)
- Fortify the sample by adding 200 μ L of the 1.0 μ g/mL DNC-d8 internal standard working solution.[\[6\]](#)
- Add 10 ± 1 g of anhydrous sodium sulfate to the tube.[\[6\]](#)
- Extract the tissue twice with ACN.[\[6\]](#)
- Combine, filter, and dilute the extracts as needed for LC-MS/MS analysis.[\[6\]](#)

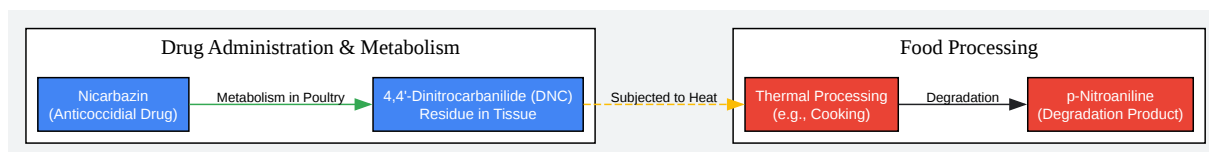
3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column Temperature: 30°C
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 10 μ L
 - Mobile Phase A: Water with 1.0 mL formic acid and 0.38 g ammonium acetate per 1000 mL.
 - Mobile Phase B: Methanol with 1.0 mL formic acid and 0.38 g ammonium acetate per 1000 mL.
 - A gradient elution program is typically used.[\[7\]](#)[\[8\]](#)
- Mass Spectrometry (MS/MS) Conditions:

- Operating Mode: Negative ion, selected reaction monitoring (SRM)
- DNC Determinative Transition: m/z 301.0 \rightarrow 136.7
- DNC Identification Transition: m/z 301.0 \rightarrow 106.9
- DNC-d8 Internal Standard Transition: m/z 308.7 \rightarrow 140.6^[7]^[8]

Logical Pathway: From Nicarbazin Administration to DNC Degradation Product

The following diagram illustrates the progression from the administration of the anticoccidial drug Nicarbazin to poultry, its metabolism leaving 4,4'-Dinitrocarbanilide (DNC) as a residue, and the subsequent degradation of this residue into p-nitroaniline upon thermal processing of the meat.



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Figure 1: Transformation pathway of Nicarbazin residue.

This pathway highlights that the diphenylurea 4,4'-dinitrocarbanilide (DNC) is the residue of concern found in the edible tissues of broilers that have been fed diets containing nicarbazin.^[9] Subsequent thermal processing of chicken meat containing DNC can lead to the formation of p-nitroaniline.^[9] The presence of p-nitroaniline has been confirmed in DNC-containing chicken breast fillets subjected to various cooking methods.^[9]

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